

Commercial Suppliers and Technical Guide for N-Desbutyl Bupivacaine-d6

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Compound of Interest

Compound Name: *N-Desbutyl Bupivacaine-d6*

Cat. No.: *B15589999*

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For researchers, scientists, and drug development professionals, **N-Desbutyl Bupivacaine-d6** is a critical analytical tool, primarily utilized as an internal standard in pharmacokinetic and metabolic studies of its parent compound, Bupivacaine. This guide provides an in-depth overview of its commercial availability, key technical data, and relevant experimental contexts.

Commercial Availability and Product Specifications

N-Desbutyl Bupivacaine-d6 is available from several specialized chemical suppliers. The following table summarizes the product information gathered from various commercial sources. It is important to note that while certificates of analysis for the non-deuterated form are available, specific quantitative data for the deuterated analog, such as isotopic enrichment, may require direct inquiry with the suppliers.

Supplier	Product Code/Catalog No.	Molecular Formula	Molecular Weight (g/mol)	Stated Purity	Available Formats
LGC Standards (distributor for Toronto Research Chemicals)	TRC-D288787-2.5MG	C ₁₄ H ₁₄ D ₆ N ₂ O	238.36	Not specified; >95% for non-deuterated	Neat (2.5 mg)
MedChemExpress	HY-W045132S	Not specified	Not specified	Not specified	2.5 mg
HPC Standards	679833	C ₁₄ H ₁₄ D ₆ N ₂ O	238.36	Not specified	10 mg
ChemScene	CS-0038135 (non-deuterated)	C ₁₄ H ₂₀ N ₂ O	232.32	≥98%	Not specified
Santa Cruz Biotechnology	sc-219101 (non-deuterated)	C ₁₄ H ₂₀ N ₂ O	232.32	≥99%	Not specified

Note: Data for non-deuterated N-Desbutyl Bupivacaine from ChemScene and Santa Cruz Biotechnology are included for purity reference.

A sample Certificate of Analysis for the non-deuterated "Bupivacaine EP Impurity B" (another name for N-Desbutyl Bupivacaine) typically includes tests for appearance, water content, identification by ¹H-NMR, IR, and Mass Spectrometry, and purity by HPLC[1]. For **N-Desbutyl Bupivacaine-d6**, a Certificate of Analysis would additionally be expected to provide data on its isotopic purity.

Biological Context: Bupivacaine Metabolism and Mechanism of Action

N-Desbutyl Bupivacaine is a major metabolite of the widely used local anesthetic, Bupivacaine[2][3]. The metabolic pathway primarily occurs in the liver, where Bupivacaine undergoes N-dealkylation, hydroxylation, and subsequent conjugation. Understanding the metabolic fate of Bupivacaine is crucial for toxicological and pharmacological assessments, and the use of deuterated standards like **N-Desbutyl Bupivacaine-d6** is instrumental in these studies.

Bupivacaine's primary mechanism of action is the blockade of voltage-gated sodium channels in neuronal membranes, which inhibits the initiation and conduction of nerve impulses. However, it is also known to interact with other targets, which are relevant to its therapeutic effects and potential cardiotoxicity. These include the NMDA receptor and the SCN5A cardiac sodium channel.

Experimental Protocols

While specific experimental protocols for **N-Desbutyl Bupivacaine-d6** are not readily published, its primary application is as an internal standard for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a generalized protocol for the quantification of N-Desbutyl Bupivacaine in a biological matrix.

Protocol: Quantification of N-Desbutyl Bupivacaine in Plasma using LC-MS/MS with N-Desbutyl Bupivacaine-d6 as an Internal Standard

1. Objective: To determine the concentration of N-Desbutyl Bupivacaine in plasma samples.
2. Materials:
 - Plasma samples
 - N-Desbutyl Bupivacaine (non-deuterated standard for calibration curve)
 - **N-Desbutyl Bupivacaine-d6** (Internal Standard, IS)
 - Acetonitrile (ACN)
 - Formic Acid (FA)

- Water (LC-MS grade)
- Protein precipitation plates or tubes

3. Procedure:

- Sample Preparation (Protein Precipitation):
 - Thaw plasma samples on ice.
 - To 100 μ L of plasma, add 10 μ L of **N-Desbutyl Bupivacaine-d6** internal standard solution (concentration to be optimized, e.g., 100 ng/mL in methanol).
 - Add 300 μ L of cold acetonitrile to precipitate proteins.
 - Vortex for 1 minute.
 - Centrifuge at 10,000 x g for 10 minutes at 4°C.
 - Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - Column: A suitable C18 column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: A typical gradient would start at a low percentage of B, ramp up to a high percentage to elute the analyte and IS, and then re-equilibrate. (e.g., 0-0.5 min 5% B, 0.5-2.5 min ramp to 95% B, 2.5-3.5 min hold at 95% B, 3.5-4.0 min return to 5% B, 4.0-5.0 min re-equilibrate).
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 μ L.

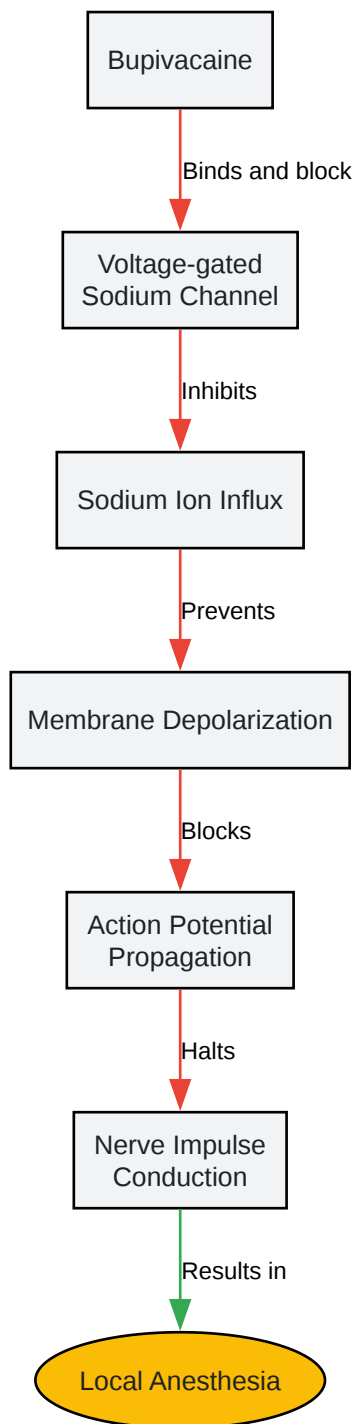
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - MRM Transitions:
 - N-Desbutyl Bupivacaine: Precursor ion (Q1) m/z 233.2 -> Product ion (Q3) m/z (e.g., 84.1, 150.1).
 - **N-Desbutyl Bupivacaine-d6** (IS): Precursor ion (Q1) m/z 239.2 -> Product ion (Q3) m/z (e.g., 90.1, 150.1).
 - Note: Specific transitions and collision energies should be optimized for the instrument in use.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio (Analyte/IS) against the concentration of the non-deuterated N-Desbutyl Bupivacaine standards.
 - Determine the concentration of N-Desbutyl Bupivacaine in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

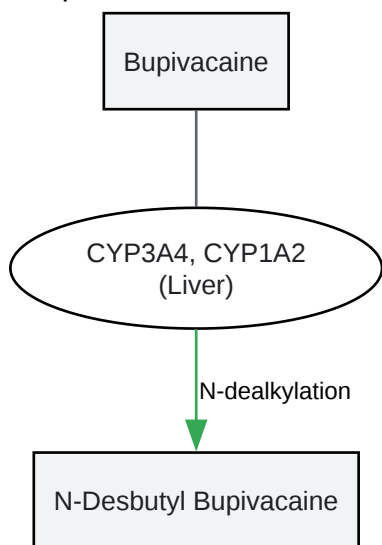
Bupivacaine Metabolism

The following diagram illustrates the primary metabolic conversion of Bupivacaine to N-Desbutyl Bupivacaine.

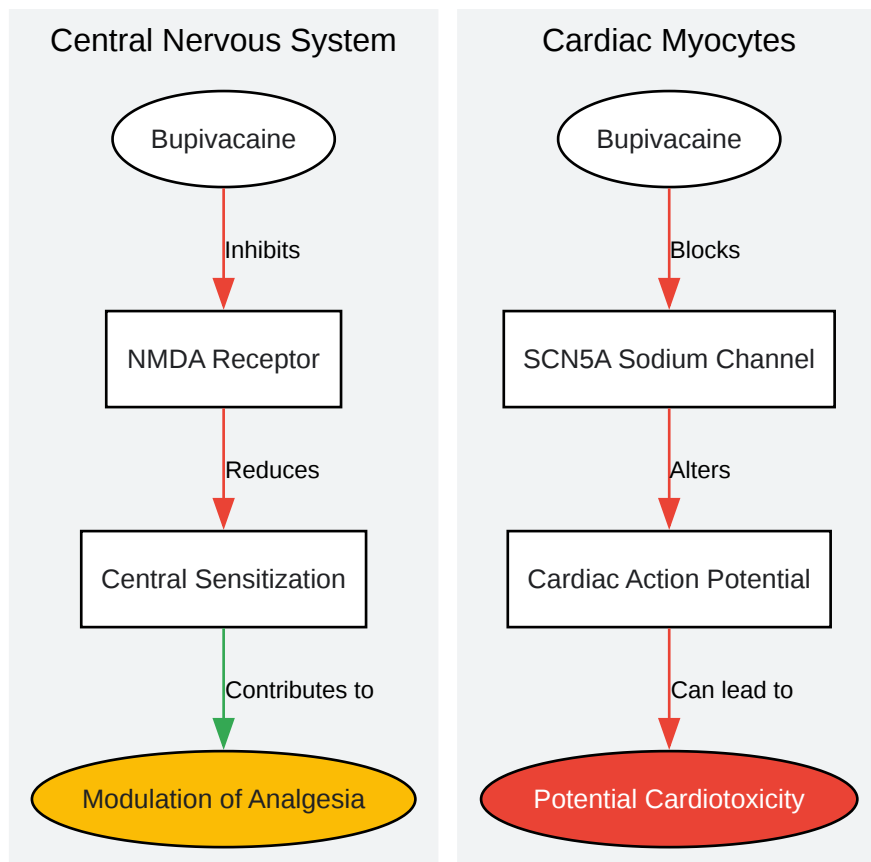
Bupivacaine Mechanism on Sodium Channels



Bupivacaine Metabolism



Bupivacaine Off-Target Interactions



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